Application Note: BMS-911172 Cell Culture Media Stability and Handling

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Compound of Interest

Compound Name:	*BMS-911172*
Cat. No.:	*B1574176*

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Executive Summary

BMS-911172 is a potent, selective, and brain-penetrant small molecule inhibitor of Adaptor-associated Kinase 1 (AAK1).[1][2][3][4] By inhibiting AAK1, **BMS-911172** blocks the phosphorylation of the AP-2 complex (specifically the

2 subunit), thereby disrupting clathrin-mediated endocytosis (CME).[5] This mechanism is critical for researchers investigating neuropathic pain pathways, viral entry mechanisms (e.g., Hepatitis C, Ebola), and receptor trafficking dynamics.

This guide provides a standardized protocol for the reconstitution, storage, and application of **BMS-911172** in in vitro systems, addressing critical solubility constraints at physiological pH.

Physicochemical Profile & Mechanism

Understanding the chemical nature of **BMS-911172** is a prerequisite for preventing experimental artifacts such as precipitation or off-target toxicity.

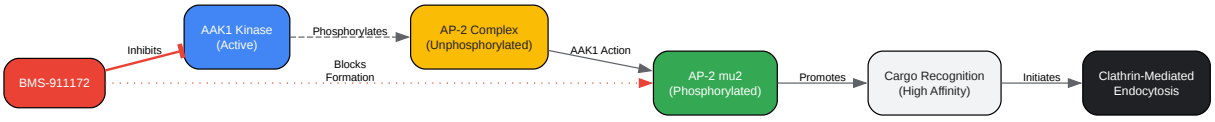
Key Properties

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Property	Specification	Notes
Molecular Weight	~339.34 g/mol	Small molecule, high permeability.
Target	AAK1 (Adaptor-associated Kinase 1)	IC 12 nM (enzyme), ~51 nM (cell-based).[3][4]
Solubility (DMSO)	25 mg/mL (~73 mM)	Preferred solvent for stock preparation.
Solubility (Water)	pH-dependent	High at pH 1 (5.85 mg/mL); Low at pH 7.4 (0.60 mg/mL).[6][7]
Appearance	White to off-white solid	Protect from light.

Mechanism of Action (Pathway)

BMS-911172 acts upstream of vesicle formation. By inhibiting AAK1, it prevents the conformational change in the AP-2 complex required to bind transmembrane cargo and recruit clathrin.



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Figure 1: Mechanism of Action. **BMS-911172** inhibits AAK1, preventing the phosphorylation of the AP-2 mu2 subunit, effectively stalling the endocytic machinery.[5]

Storage and Stability Protocols

Powder Storage

- Condition: -20°C, desiccated, and protected from light.
- Shelf Life: Stable for >2 years if kept dry.
- Handling: Allow the vial to equilibrate to room temperature before opening to prevent condensation, which can hydrolyze the compound or alter weighing accuracy.

Stock Solution Preparation (10 mM)

Due to the pH sensitivity of **BMS-911172**, DMSO is the only recommended solvent for stock solutions. Aqueous buffers should never be used for the primary stock.

- Calculate Mass: For 10 mL of 10 mM stock, weigh 33.9 mg of **BMS-911172**.
- Solvent Addition: Add 10 mL of sterile, cell-culture grade DMSO (anhydrous).
- Dissolution: Vortex vigorously. If particulates persist, sonicate in a water bath at 37°C for 5 minutes.
- Aliquot: Dispense into light-protective (amber) microcentrifuge tubes (e.g., 50 µL aliquots) to avoid repeated freeze-thaw cycles.
- Storage: Store aliquots at -20°C or -80°C. Stable for 6 months.

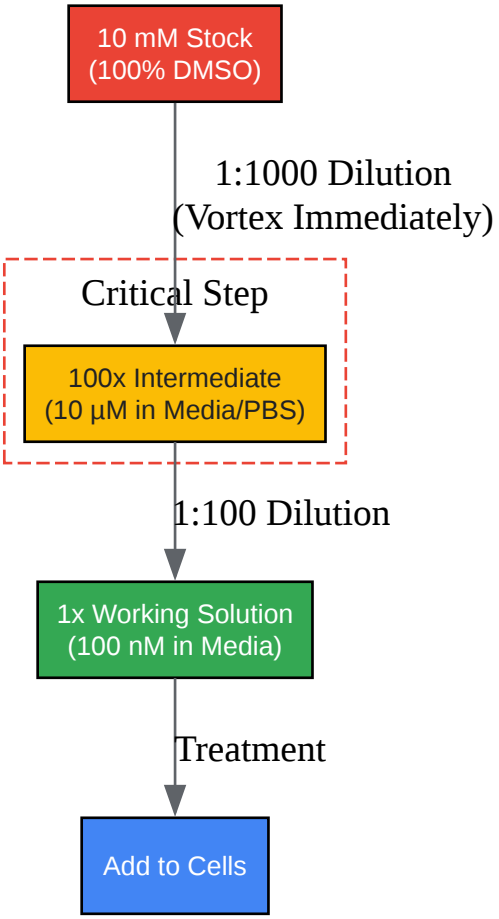
Cell Culture Application Protocol

Critical Handling: Avoiding Precipitation

BMS-911172 has reduced solubility at neutral pH (pH 7.4). Direct addition of high-concentration DMSO stock (e.g., 10 mM) into aqueous media can cause immediate, microscopic precipitation ("crashing out"), leading to inconsistent data and potential cytotoxicity.

The "Intermediate Dilution" Method: Do not add 10 mM stock directly to cells. Use a serial dilution step.

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Figure 2: Recommended Dilution Workflow. Using an intermediate dilution step ensures the compound remains solubilized before exposure to the complex protein environment of cell culture media.

Standard Treatment Protocol (Adherent Cells)

Objective: Treat cells with **BMS-911172** (Target: 100 nM) to inhibit endocytosis.

- Seeding: Plate cells (e.g., HEK293, HeLa, or Neurons) in complete media (DMEM + 10% FBS). Allow 24 hours for attachment.
- Preparation of Treatment Media:
  - Thaw a 10 mM DMSO stock aliquot.

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- Step A (Intermediate): Dilute 1 µL of 10 mM stock into 999 µL of serum-free media or PBS. (Concentration = 10 µM). Vortex immediately.
- Step B (Final): Dilute the 10 µM intermediate 1:100 into pre-warmed complete culture media. (Final Concentration = 100 nM).
- Note: This results in a final DMSO concentration of 0.001%, well below the toxicity threshold.

- Application: Aspirate old media from cells and replace with the **BMS-911172**-containing media.
- Incubation: Incubate at 37°C / 5% CO

  .
  - Onset: AAK1 inhibition is rapid; effects on phosphorylation can be observed within 30–60 minutes.
  - Duration: Stable in media for up to 48 hours. For experiments >48h, refresh media with a newly prepared compound solution.

Controls

- Negative Control: DMSO vehicle control (matched concentration, e.g., 0.001%).
- Positive Control: If studying endocytosis specifically, Dynasore (dynamin inhibitor) is a common comparator, though it acts at a different stage.

Troubleshooting & FAQs

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Issue	Probable Cause	Corrective Action
Crystal formation in media	"Shock" precipitation from high DMSO stock.	Use the Intermediate Dilution method (Section 4.1). Ensure media is pre-warmed to 37°C.
Loss of potency >24h	Degradation or serum binding.	Refresh media every 24 hours. BMS-911172 is highly protein-bound; consider testing in low-serum media if possible (1-2% FBS).
Cytotoxicity	Off-target effects or high DMSO.	Verify final DMSO is <0.1%. Perform a dose-response curve; AAK1 inhibition should be effective <100 nM.
No effect observed	Slow cellular uptake.	While brain-penetrant, some cell lines have high efflux pumps. Pre-incubate for 1 hour before challenging with viral particles or ligands.

References

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- AAK1 and Viral Entry: Taylor & Francis. "Recent progress in discovery of novel AAK1 inhibitors: from pain therapy to potential anti-viral agents." Journal of Enzyme Inhibition and Medicinal Chemistry.

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